

physical and chemical properties of (6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid

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Compound of Interest

Compound Name: (6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid

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An In-depth Technical Guide to (6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

(6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid is a heterocyclic boronic acid derivative of significant interest in medicinal chemistry and synthetic organic chemistry. Its structural motifs—a pyridine core, a cyclopropylmethoxy group, and a reactive boronic acid moiety—make it a valuable building block for the synthesis of complex molecules, particularly in the context of drug discovery. This guide provides a comprehensive overview of its core physical and chemical properties, reactivity, handling considerations, and its pivotal role in modern synthetic applications. The discussion is framed from the perspective of a senior application scientist, emphasizing not just the data, but the underlying chemical principles and practical implications for laboratory work.

Compound Identification and Core Physicochemical Properties

Precise identification is the foundation of any chemical workflow. (6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid is identified by the following key parameters.

Property	Value	Source
CAS Number	1028749-31-6	[1][2]
Molecular Formula	C ₉ H ₁₂ BNO ₃	[1][3]
Molecular Weight	193.01 g/mol	[1][3]
Common Synonyms	6-(cyclopropylmethoxy)-3-pyridinylboronic acid	
Physical Form	Solid	
Purity (Typical)	95% - 98%	[1][4]
Storage Temperature	2-8°C, under inert atmosphere	[5]

The compound's structure features a pyridine ring, which imparts specific electronic properties and potential for hydrogen bonding. The cyclopropylmethoxy group adds lipophilicity and conformational rigidity, features often sought in drug design to enhance binding affinity and metabolic stability.

Figure 1: Chemical structure of **(6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid**.

Chemical Properties and Reactivity Profile

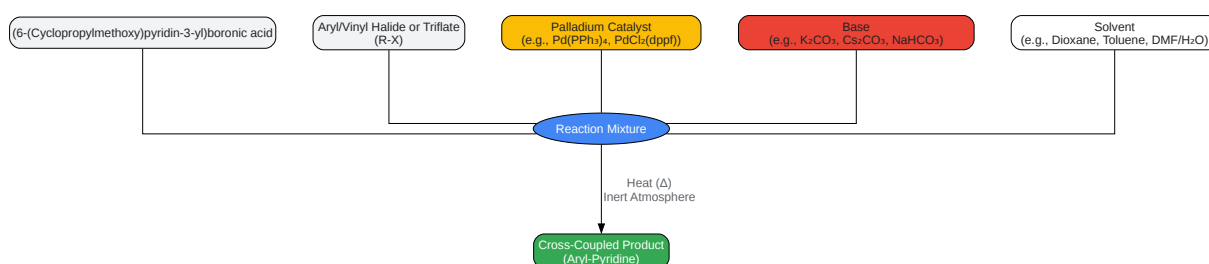
Boronic acids are a cornerstone of modern organic synthesis due to their unique reactivity, stability, and generally low toxicity.[6]

Suzuki-Miyaura Cross-Coupling

The primary utility of this reagent lies in its function as a nucleophilic partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction is one of the most powerful methods for forming carbon-carbon bonds between sp²-hybridized carbon atoms.

Causality of Experimental Choice: The choice of a boronic acid (or its corresponding boronate ester) over other organometallic reagents (like organozincs or Grignards) is often driven by its superior functional group tolerance and stability to air and moisture, simplifying reaction setup. [6] The pyridine nitrogen in the structure can coordinate with the palladium catalyst, potentially

influencing the reaction kinetics and yield, a factor that must be considered during methods development.



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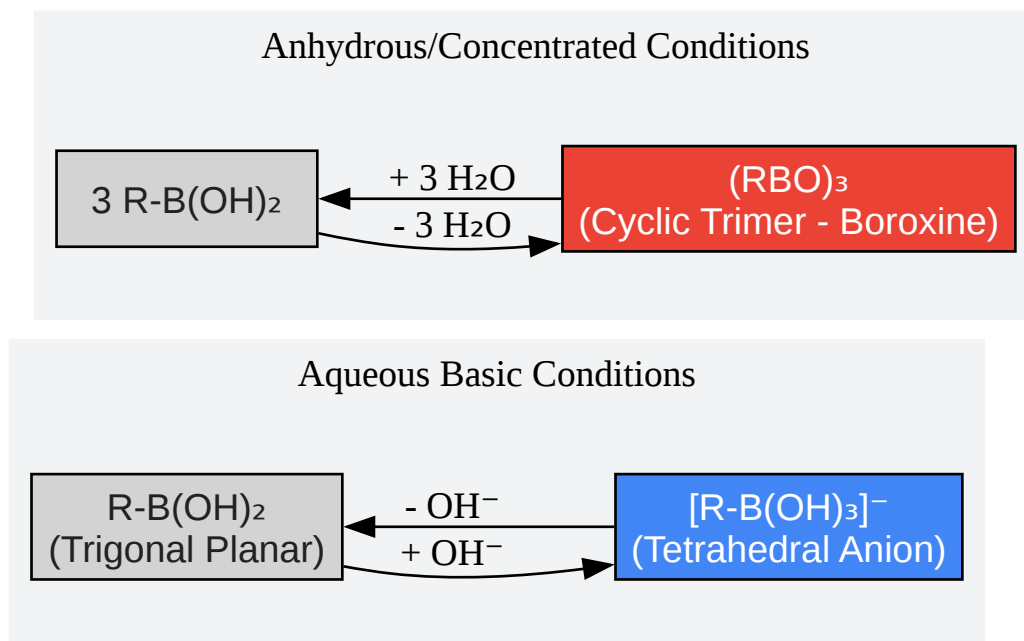
Figure 2: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Boronic Acid Equilibria

In solution, boronic acids exist in equilibrium between several forms. Understanding this behavior is critical for both reaction setup and product formulation.

- **Lewis Acidity:** The boron atom is electron-deficient and acts as a Lewis acid, readily accepting a lone pair from a nucleophile like a hydroxide ion. At physiological pH, the uncharged trigonal planar form predominates, but in basic aqueous solutions, it converts to an anionic tetrahedral boronate.[6]
- **Dehydration to Boroxines:** A key characteristic of boronic acids is their propensity to undergo intermolecular dehydration to form a stable, six-membered cyclic trimer known as a boroxine. Many commercial boronic acids exist as a mixture of the free acid and the

boroxine. This is often reversible by adding water. A related compound, 6-Methoxy-3-pyridinylboronic acid, is noted to contain varying amounts of its anhydride (boroxine).[7]



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Figure 3: Key chemical equilibria of boronic acids in solution.

Solubility Profile & Formulation Insights

A significant challenge in the application of boronic acids, particularly in drug development, is their often low aqueous solubility.[8] While specific quantitative data for **(6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid** is not publicly available, general principles for this class of compounds are highly relevant.

- **Organic Solvents:** Pyridine-based boronic acids are typically soluble in polar organic solvents like methanol, DMF, and DMSO.[9]
- **Aqueous Solubility:** The formation of the less soluble trimeric boroxine can decrease aqueous solubility.[8]
- **Solubility Enhancement:** The solubility of boronic acids can be dramatically increased by the addition of diols, such as monosaccharides (e.g., mannitol).[8] This occurs through the

formation of a more soluble boronate ester, which simultaneously prevents the formation of the boroxine. This principle is a cornerstone of formulating boronic acid-based drugs.[8]

Safe Handling, Storage, and Disposal

Adherence to proper safety protocols is non-negotiable. The following guidelines are based on safety data for structurally related pyridine and cyclopropyl boronic acids.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear appropriate chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10]
- **Skin Protection:** Wear protective gloves and clothing to prevent skin contact.[10][11]
- **Respiratory Protection:** Use in a well-ventilated area.[11] Avoid breathing dust.[10] If dust formation is likely, a NIOSH/MSHA approved respirator is recommended.

Storage and Stability

- **Recommended Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[10][12] The recommended temperature is typically between 2-8°C.[5]
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases.[10]
- **Moisture Sensitivity:** Boronic acids can dehydrate to form boroxines. It is crucial to protect the compound from moisture.[12][13] Storage under an inert atmosphere (e.g., nitrogen or argon) is best practice to maintain purity and reactivity.[5]

Hazard Profile & First Aid

While the toxicological properties have not been fully investigated for this specific molecule, related compounds are classified with the following hazards:

- H302: Harmful if swallowed.[5]

- H315: Causes skin irritation.[12]
- H319: Causes serious eye irritation.[12]
- H335: May cause respiratory irritation.[12]

First Aid Measures:

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician if you feel unwell.[10][12]
- Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice.[10][12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[10]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[10]

Disposal

Chemical waste must be disposed of in accordance with local, state, and federal regulations. Do not empty into drains or release into the environment.[10][13] Uncleaned containers should be treated as the product itself.[13]

Conclusion

(6-(Cyclopropylmethoxy)pyridin-3-yl)boronic acid is a highly versatile and valuable reagent for synthetic chemists. Its utility is primarily centered on its role in Suzuki-Miyaura cross-coupling, enabling the efficient construction of complex molecular architectures. A thorough understanding of its physical properties, chemical equilibria (acid/boronate/boroxine), and solubility characteristics is essential for its effective and safe use in a research and development setting. By applying the principles of safe handling and storage, researchers can ensure the integrity of the reagent and the reproducibility of their synthetic outcomes.

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